

In-Depth Technical Guide: 1,9-Caryolanediol 9-acetate (CAS: 155488-34-9)

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B15592040

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A comprehensive review of the existing scientific literature reveals a significant gap in the knowledge surrounding **1,9-Caryolanediol 9-acetate**. While the compound is identified and commercially available, there is a notable absence of in-depth studies on its biological activities, mechanisms of action, and specific experimental applications.

This guide compiles all publicly available data on **1,9-Caryolanediol 9-acetate**. However, due to the lack of published research, it is not possible to provide extensive quantitative data on biological activity, detailed experimental protocols, or signaling pathway diagrams as requested. The information presented is based on data from chemical suppliers and general knowledge of the compound class.

Chemical and Physical Properties

1,9-Caryolanediol 9-acetate is classified as a sesquiterpenoid, a large class of naturally occurring compounds. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	155488-34-9	Chemical Supplier Catalogs
Molecular Formula	C ₁₇ H ₂₈ O ₃	Chemical Supplier Catalogs
Molecular Weight	280.40 g/mol	Chemical Supplier Catalogs
Class	Sesquiterpenoid	Chemical Supplier Catalogs
Synonyms	(1R,2S,5R,8S,9S)-4,4,8-Trimethyltricyclo[6.3.1.0 ^{2,5}]dodecane-1,9-diol 9-acetate	Chemical Supplier Catalogs
Appearance	Powder	Chemical Supplier Catalogs
Purity	≥98% (via HPLC)	Chemical Supplier Catalogs

Biological Activity and Pharmacological Profile

Extensive searches of scientific databases have not yielded any specific studies detailing the biological or pharmacological activities of **1,9-Caryolanediol 9-acetate**.

While this specific compound remains uncharacterized, the broader class of caryolane sesquiterpenoids has been investigated for various biological activities. It is important to note that the following information is based on related compounds and should not be directly attributed to **1,9-Caryolanediol 9-acetate** without experimental verification.

- **Potential Anti-inflammatory Activity:** Some sesquiterpenoids have demonstrated anti-inflammatory properties.
- **Potential Cytotoxic Activity:** Various sesquiterpenoids have been evaluated for their effects against cancer cell lines.
- **Potential Antimicrobial Activity:** Certain compounds within this class have shown activity against bacteria and fungi.

It must be reiterated that these are general properties of the broader chemical class, and no specific data exists for **1,9-Caryolanediol 9-acetate**.

Experimental Protocols

A thorough review of scientific literature did not reveal any published experimental protocols where **1,9-Caryolanediol 9-acetate** was the subject of investigation. This includes, but is not limited to:

- Isolation and purification from natural sources.
- Synthetic methodologies.
- Protocols for in vitro or in vivo biological assays.

Mechanism of Action and Signaling Pathways

There is currently no information available regarding the mechanism of action or any associated signaling pathways for **1,9-Caryolanediol 9-acetate**. Consequently, no diagrams can be generated.

Summary and Future Directions

1,9-Caryolanediol 9-acetate is a known chemical entity that is available for research purposes. However, its biological and pharmacological properties remain unexplored in the public domain. The lack of published data prevents the creation of an in-depth technical guide as requested.

For researchers, scientists, and drug development professionals, this represents an opportunity for novel investigation. Future research could focus on:

- Screening **1,9-Caryolanediol 9-acetate** for a range of biological activities, such as anti-inflammatory, anticancer, and antimicrobial effects.
- Elucidating its mechanism of action and identifying potential molecular targets.
- Conducting structure-activity relationship (SAR) studies with related caryolane sesquiterpenoids.

Until such studies are conducted and published, a comprehensive technical whitepaper on **1,9-Caryolanediol 9-acetate** cannot be fully realized.

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